

3-Methyl-2-nitropyridine: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: 3-Methyl-2-nitropyridine

Cat. No.: B096847

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **3-Methyl-2-nitropyridine**. While this compound is generally stable, it exhibits sensitivity to light. This document outlines the best practices for handling and storage to ensure its integrity for research and development purposes. Furthermore, it details robust experimental protocols for conducting forced degradation studies, a critical component in the development of stability-indicating analytical methods for pharmaceutical applications.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **3-Methyl-2-nitropyridine** is presented in Table 1. Understanding these properties is fundamental to its handling and storage.

Table 1: Physicochemical Properties of **3-Methyl-2-nitropyridine**

Property	Value
Molecular Formula	C ₆ H ₆ N ₂ O ₂
Molecular Weight	138.12 g/mol
Appearance	Yellow crystal
Melting Point	43-44 °C
Boiling Point	266.6 ± 20.0 °C (Predicted)
Solubility	Soluble in organic solvents (e.g., ethanol, ether), slightly soluble in water.

Stability Profile and Incompatibilities

3-Methyl-2-nitropyridine is a relatively stable organic compound. However, its stability can be compromised under certain conditions. The primary known sensitivity is to light, which may induce photolytic reactions.

To maintain the compound's integrity, it is crucial to avoid contact with incompatible materials. These include:

- Strong oxidizing agents
- Strong acids
- Strong bases

Exposure to these substances can lead to degradation of **3-Methyl-2-nitropyridine**.

Recommended Storage Conditions

Proper storage is paramount to preserving the quality and stability of **3-Methyl-2-nitropyridine**. The following conditions are recommended:

Table 2: Recommended Storage Conditions for **3-Methyl-2-nitropyridine**

Parameter	Recommendation
Temperature	Room Temperature
Atmosphere	Sealed in a dry environment
Light Exposure	Protect from light
Container	Tightly closed container
Ventilation	Store in a well-ventilated place

Forced Degradation Studies: Experimental Protocols

Forced degradation studies are essential for understanding the intrinsic stability of a drug substance and for developing stability-indicating analytical methods as mandated by regulatory bodies like the ICH.^{[1][2]} These studies involve subjecting the compound to stress conditions more severe than accelerated stability testing to identify potential degradation products and pathways.^[2]

The following are detailed methodologies for conducting forced degradation studies on **3-Methyl-2-nitropyridine**. A typical starting concentration for the drug substance in these studies is 1 mg/mL.^[3] The goal is to achieve a degradation of approximately 5-20%.^[4]

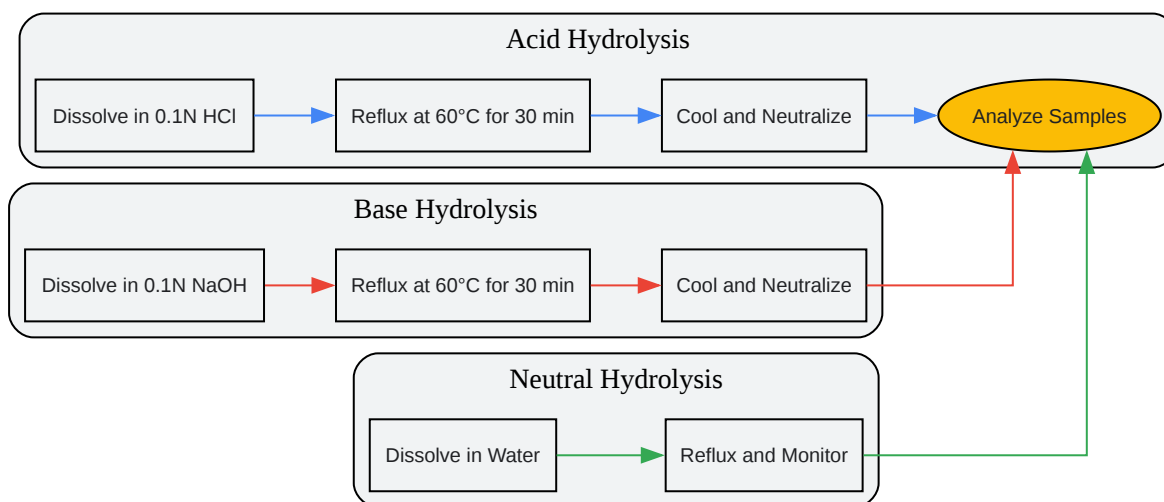
Hydrolytic Degradation

Hydrolysis is a common degradation pathway. Studies should be conducted across a range of pH values.

Protocol:

- Acid Hydrolysis:
 - Prepare a solution of **3-Methyl-2-nitropyridine** in 0.1N Hydrochloric Acid (HCl).
 - Reflux the solution at 60°C for 30 minutes.^[4]

- If no degradation is observed, consider using a higher concentration of acid or a longer exposure time.
- After the designated time, cool the solution and neutralize it with an appropriate amount of a suitable base (e.g., 0.1N Sodium Hydroxide) before analysis.
- Base Hydrolysis:
 - Prepare a solution of **3-Methyl-2-nitropyridine** in 0.1N Sodium Hydroxide (NaOH).
 - Reflux the solution at 60°C for 30 minutes.[\[4\]](#)
 - If no degradation is observed, a higher concentration of the base or longer exposure may be necessary.
 - Cool the solution and neutralize it with a suitable acid (e.g., 0.1N Hydrochloric Acid) prior to analysis.
- Neutral Hydrolysis:
 - Prepare a solution of **3-Methyl-2-nitropyridine** in water.
 - Reflux the solution for an extended period, monitoring for degradation at appropriate time points.



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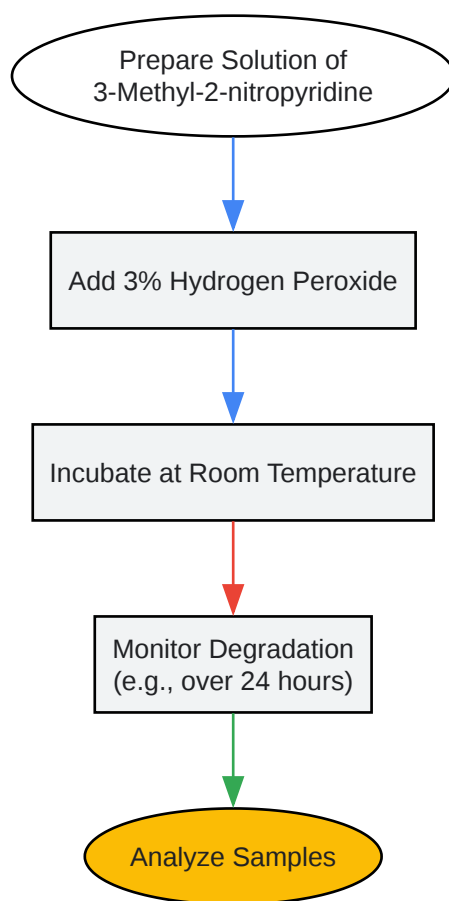
Hydrolytic Degradation Experimental Workflow

Oxidative Degradation

Oxidation can be a significant degradation pathway for many organic molecules.

Protocol:

- Prepare a solution of **3-Methyl-2-nitropyridine**.
- Add a suitable concentration of an oxidizing agent, such as 3% hydrogen peroxide (H₂O₂). Other oxidizing agents like metal ions or radical initiators can also be used.^[4]
- Keep the solution at room temperature and monitor for degradation over a defined period (e.g., 24 hours).
- Analyze the sample at appropriate time intervals.



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Oxidative Degradation Experimental Workflow

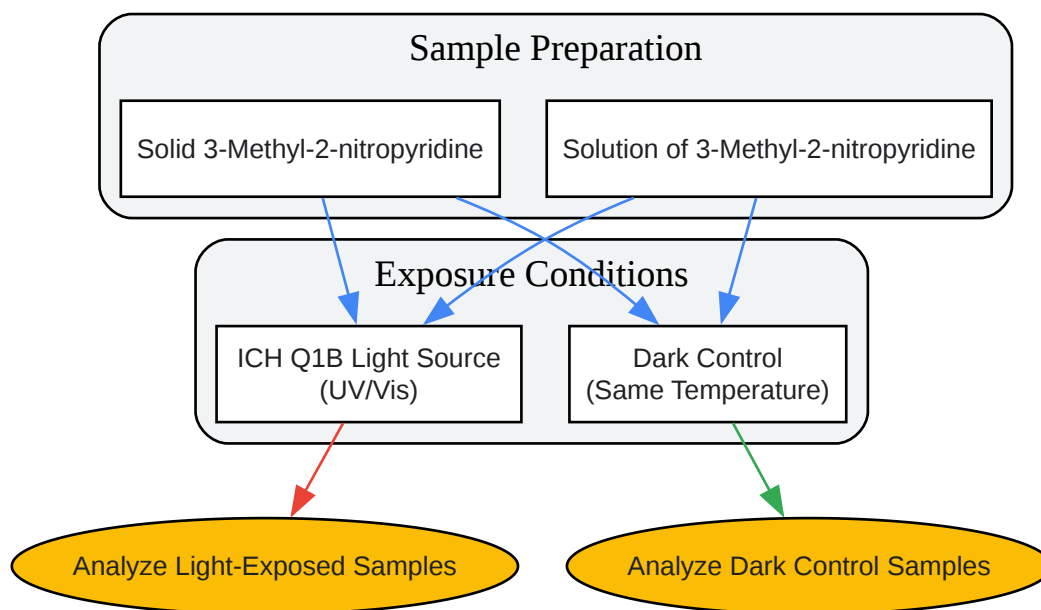
Photolytic Degradation

Given the known light sensitivity of **3-Methyl-2-nitropyridine**, photostability testing is critical.

Protocol:

- Expose a solid sample and a solution of **3-Methyl-2-nitropyridine** to a light source that provides combined UV and visible light.
- According to ICH Q1B guidelines, the exposure should be not less than 1.2 million lux hours and 200 watt hours per square meter.[3]
- A control sample should be kept in the dark under the same temperature conditions to differentiate between thermal and photolytic degradation.

- Analyze the light-exposed and dark control samples.



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Photolytic Degradation Logical Relationship

Thermal Degradation

Thermal stability is assessed by exposing the compound to elevated temperatures.

Protocol:

- Place a solid sample of **3-Methyl-2-nitropyridine** in a temperature-controlled oven.
- Conduct the study at a range of temperatures, for example, from 40°C to 80°C.[3]
- Monitor the sample over a defined period, taking aliquots for analysis at specific time points.
- For solution-state thermal stability, prepare a solution in a suitable solvent and subject it to the same temperature conditions.

Conclusion

3-Methyl-2-nitropyridine is a stable compound under standard conditions, with a noted sensitivity to light. Adherence to the recommended storage conditions—in a dry, dark, and well-ventilated environment at room temperature—is essential for maintaining its integrity. For researchers and drug development professionals, the provided protocols for forced degradation studies offer a robust framework for investigating its intrinsic stability, identifying potential degradants, and developing validated, stability-indicating analytical methods crucial for regulatory submissions and ensuring product quality and safety.

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